

Handling and storage recommendations for 3-Cyclobutyl-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-Cyclobutyl-3-oxopropanenitrile

Cat. No.: B043533

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Technical Support Center: 3-Cyclobutyl-3-oxopropanenitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **3-Cyclobutyl-3-oxopropanenitrile** (CAS No. 118431-89-3).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Cyclobutyl-3-oxopropanenitrile**?

A1: **3-Cyclobutyl-3-oxopropanenitrile** is classified as a combustible liquid.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^[1] Additionally, it can cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

Q2: What are the recommended storage conditions for **3-Cyclobutyl-3-oxopropanenitrile**?

A2: While specific stability studies for **3-Cyclobutyl-3-oxopropanenitrile** are not readily available, based on a structurally similar compound, 3-Cyclopropyl-3-oxopropanenitrile, it is recommended to store the material in a freezer at or below -20°C.^{[2][3]} The compound should be kept in a tightly sealed container, protected from light, and under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.

Q3: My experimental results are inconsistent. Could the handling or storage of **3-Cyclobutyl-3-oxopropanenitrile** be a factor?

A3: Yes, improper handling or storage can lead to degradation of the compound, affecting experimental outcomes. The nitrile group is susceptible to hydrolysis under strongly acidic or basic conditions, which could lead to the formation of a carboxylic acid or amide. Ensure that the compound is handled under anhydrous conditions if your reaction is sensitive to moisture.

Q4: What materials should be avoided when working with **3-Cyclobutyl-3-oxopropanenitrile**?

A4: **3-Cyclobutyl-3-oxopropanenitrile** should not come into contact with strong oxidizing agents, strong acids, or strong bases, as these can cause vigorous reactions or degradation.

Q5: What is the expected shelf-life of **3-Cyclobutyl-3-oxopropanenitrile**?

A5: A specific shelf-life has not been determined for this compound. However, for nitrile compounds stored under ideal conditions (frozen, under inert gas, and protected from light), a shelf-life of several years can be expected. It is always best practice to re-analyze the purity of the material if it has been in storage for an extended period.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent reaction yields or unexpected side products	Degradation of starting material due to improper storage.	- Ensure the compound is stored in a freezer at or below -20°C. - Store under an inert atmosphere (nitrogen or argon). - Protect from light by using an amber vial or storing in a dark location.
Contamination with water leading to hydrolysis.	- Handle the compound in a glove box or under a stream of inert gas. - Use anhydrous solvents for your reaction.	
Incompatibility with reaction reagents.	- Avoid strong acids, strong bases, and strong oxidizing agents.	
Change in physical appearance of the material (e.g., color change)	Decomposition of the compound.	- Discard the material if significant changes in appearance are observed. - Verify the purity of a small sample using an appropriate analytical method (e.g., NMR, GC-MS).
Difficulty in dissolving the compound	Use of an inappropriate solvent.	- Test solubility in a small scale with various appropriate solvents for your experiment.

Quantitative Data Summary

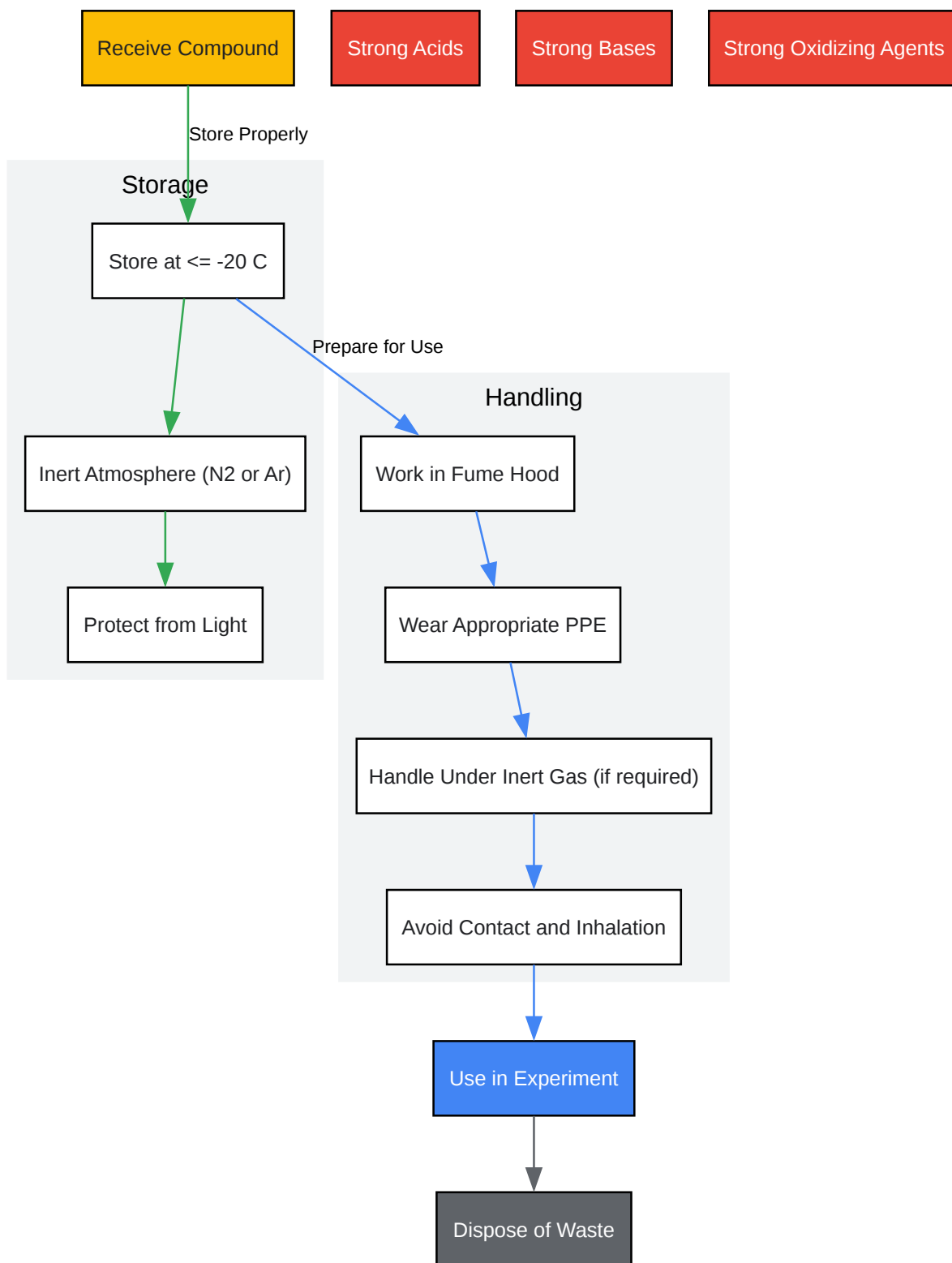
Parameter	Value	Source
CAS Number	118431-89-3	[1]
Molecular Formula	C ₇ H ₉ NO	[1]
Molecular Weight	123.15 g/mol	[1]
Appearance	Colorless to light yellow liquid (predicted)	[2]
Boiling Point	208.9 ± 13.0 °C at 760 mmHg	[4]
Flash Point	80.1 ± 19.8 °C	[4]
Density	1.1 ± 0.1 g/cm ³	[4]
Recommended Storage Temp.	≤ -20°C (based on similar compound)	[2][3]

Experimental Protocols

Protocol 1: General Handling Procedure

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- To maintain compound integrity, particularly for moisture-sensitive experiments, handle under an inert atmosphere (e.g., in a glove box or using a Schlenk line).
- Use clean, dry glassware and syringes.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of a spill, absorb with an inert material and dispose of it as hazardous waste.

Visualizations



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Caption: Logical workflow for the proper handling and storage of **3-Cyclobutyl-3-oxopropanenitrile**.

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References

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